

Application Note: Synthesis of Titanium Tetra(tridecan-1-olate) via Transesterification[1]

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Titanium tetra(tridecan-1-olate)

CAS No.: 71965-16-7

Cat. No.: B13775524

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Abstract & Strategic Significance

This guide details the protocol for synthesizing **Titanium tetra(tridecan-1-olate)** (CAS #: 71965-16-7), a high-molecular-weight titanium alkoxide. Unlike short-chain homologues (e.g., ethoxide, isopropoxide), this C13-substituted variant exhibits enhanced lipophilicity and hydrolytic stability, making it a critical precursor for lipid-based drug delivery systems, hydrophobic sol-gel coatings, and heterogeneous catalysis in non-polar media.[1]

The synthesis utilizes a transesterification (alcoholysis) pathway, exchanging the isopropoxide ligands of Titanium(IV) isopropoxide (TTIP) with tridecan-1-ol. Success depends on the rigorous exclusion of moisture and the thermodynamic driving of the equilibrium via selective removal of the volatile byproduct (isopropanol).

Chemical Principle & Mechanism[1][2][3]

The synthesis is governed by Le Chatelier's Principle. The reaction is reversible; therefore, to achieve quantitative conversion, the equilibrium must be shifted to the right by continuously removing the lower-boiling alcohol (isopropanol, BP 82.3°C) while retaining the high-boiling reactant (tridecan-1-ol, BP 274°C).[1]

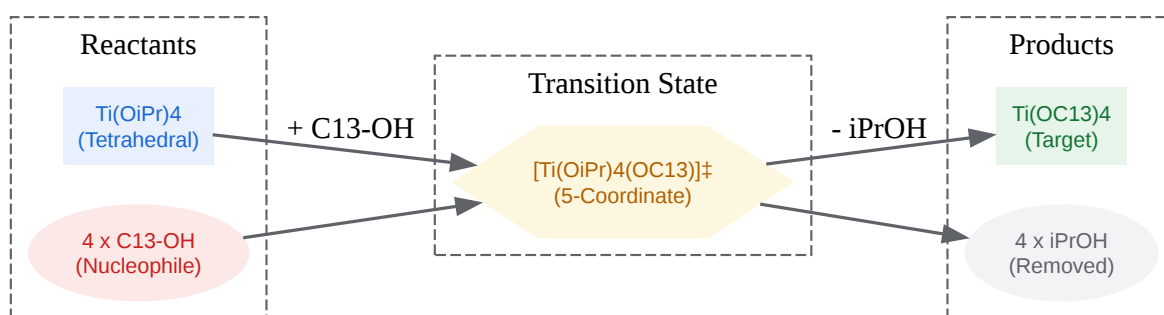
Reaction Equation

Thermodynamic Parameters

Component	Boiling Point (°C)	Role	State (RT)
Titanium(IV) isopropoxide (TTIP)	232	Precursor	Liquid
Tridecan-1-ol	274	Ligand Source	Waxy Solid (MP ~-31°C)
Isopropanol (IPA)	82	Byproduct	Volatile Liquid
Titanium tetra(tridecan-1-olate)	>300 (Dec)	Target Product	Waxy Solid/Viscous Oil

Mechanistic Pathway

The reaction proceeds via an associative mechanism where the nucleophilic oxygen of the incoming tridecanol attacks the electropositive titanium center, forming a 5-coordinate intermediate before expelling isopropanol.



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Caption: Associative ligand exchange mechanism. The 5-coordinate transition state collapses to release IPA, driven by thermal energy and vacuum removal.[1]

Materials & Equipment

Reagents

- Titanium(IV) isopropoxide (TTIP): 97%+, stored under Argon. (Sigma-Aldrich/Merck).
- 1-Tridecanol: 98%+, (MP 31°C).[1] Critical: Must be dried prior to use (see Protocol Step 1).
- Toluene: Anhydrous (99.8%), stored over molecular sieves.[1]
- Argon/Nitrogen: Ultra-high purity (5.0 grade).

Equipment

- Schlenk Line: Dual manifold (Vacuum/Inert Gas).
- Reaction Vessel: 250 mL 3-neck Round Bottom Flask (RBF) with magnetic stir bar.
- Distillation Setup: Short-path distillation head with thermometer and receiving flask.
- Heating: Oil bath with digital temperature control.
- Glassware Preparation: All glassware must be oven-dried at 120°C for >4 hours and assembled hot under vacuum.

Experimental Protocol

Phase 1: Pre-Reaction Drying (Azeotropic Distillation)

Rationale: Tridecanol is hygroscopic. Even trace water will hydrolyze TTIP to TiO_2 , causing irreversible cloudiness (gelation).[1]

- Charge the 3-neck RBF with Tridecan-1-ol (40.8 g, 204 mmol, 4.05 eq).
 - Note: A slight excess (1-2%) accounts for losses but avoids difficult purification of high-boiling alcohol later.
- Add Toluene (60 mL).
- Heat to reflux (110°C) using a Dean-Stark trap or simple distillation to distill off ~10 mL of toluene. This removes trace water via the toluene-water azeotrope.

- Cool to 60°C under Argon flow.

Phase 2: Transesterification[1][2][4]

- Addition: Add Titanium(IV) isopropoxide (14.2 g, 14.9 mL, 50 mmol, 1.0 eq) via a gas-tight syringe through a septum. The solution will remain clear/yellowish.
 - Caution: Exothermic reaction.[2] Add slowly.
- Solvent Exchange: Replace the septum with a short-path distillation head connected to a receiving flask.
- Heating Ramp:
 - Stage A (85°C - 100°C): Isopropanol (BP 82°C) begins to form. The Toluene/IPA azeotrope (BP ~77°C) will distill over first.
 - Stage B (110°C - 120°C): As IPA is depleted, pure toluene will distill.[1] Continue until the vapor temperature reaches 110°C (boiling point of pure toluene), indicating most IPA is removed.
 - Visual Check: The solution should remain clear. Cloudiness indicates hydrolysis.

Phase 3: Driving Equilibrium (Vacuum Stripping)[1]

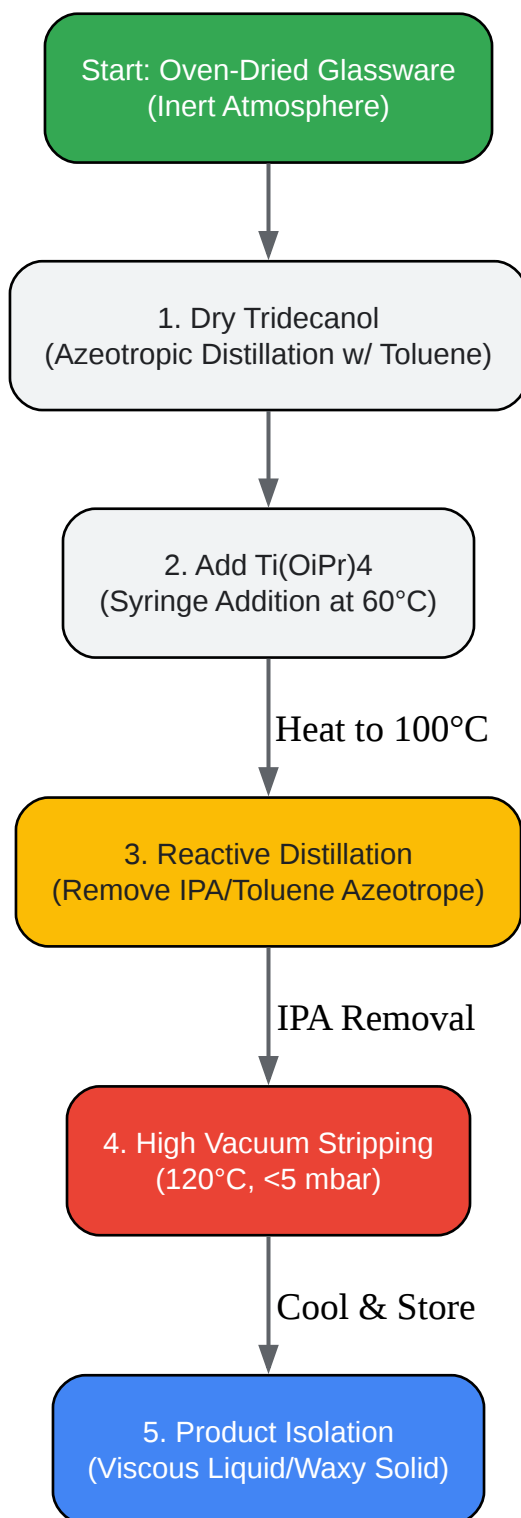
- Vacuum Application: Slowly apply vacuum (start at 100 mbar, ramp down to 1-5 mbar) while maintaining the oil bath at 120°C.
- Volatile Removal: This step removes residual toluene and the final traces of isopropanol.
- Completion: Continue vacuum heating for 2 hours. The residue will be a viscous, pale-yellow liquid/waxy solid.[1]

Phase 4: Isolation & Storage[1][2]

- Cooling: Cool the flask to room temperature under Argon. The product, **Titanium tetra(tridecan-1-olate)**, will likely solidify (MP > Tridecanol MP).
- Transfer: In a glovebox, transfer the product to an amber glass vial with a Teflon-lined cap.

- Yield Calculation: Theoretical Yield = 42.26 g. Expected Yield > 95% (approx 40g).[3][4][5]

Workflow Diagram



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Caption: Step-by-step synthesis workflow ensuring moisture exclusion and equilibrium shift.

Characterization & QC

Technique	Expected Result	Purpose
¹ H NMR (CDCl ₃)	Disappearance of septet at δ 4.5 ppm (Ti-O-CH(CH ₃) ₂). Appearance of triplet at δ ~4.0-4.4 ppm (Ti-O-CH ₂ -R).	Confirm complete ligand exchange.
FT-IR	Strong band at ~600-650 cm ⁻¹ (Ti-O stretch). Absence of broad -OH stretch (~3400 cm ⁻¹).	Verify Ti-O bond formation and absence of free alcohol.
TGA	Single weight loss step >300°C (decomposition).	Assess thermal stability and solvent residues.
Appearance	Pale yellow, viscous liquid or waxy solid. ^[1]	Visual purity check (Cloudiness = Hydrolysis).

Troubleshooting Guide

- Issue: White Precipitate/Cloudiness.
 - Cause: Hydrolysis due to moisture in tridecanol or atmosphere.
 - Solution: Filter through a 0.2 μ m PTFE syringe filter under inert gas. Ensure tridecanol is azeotropically dried before Ti addition.
- Issue: Incomplete Exchange (Residual Isopropoxide).
 - Cause: Insufficient removal of IPA.
 - Solution: Add fresh toluene and repeat the distillation/stripping process to drive the equilibrium further.
- Issue: Product is too viscous to handle.

- Solution: Gently melt at 40-50°C or handle as a 50% w/w solution in anhydrous hexane if the application allows.

References

- Bradley, D. C., Mehrotra, R. C., & Gaur, D. P. (2001).[1] Metal Alkoxides.[2][3][6][7] Academic Press. (The definitive text on metal alkoxide synthesis).
- National Institute of Standards and Technology (NIST). (2023). 1-Tridecanol Thermochemical Data.
- ChemWhat. (2023). **Titanium tetra(tridecan-1-olate)** CAS# 71965-16-7 Entry.[8]
- Verma, A., et al. (2013).[1] Reaction Kinetics of Transesterification with Titanium Alkoxide-Based Phase-Transforming Catalyst. Industrial & Engineering Chemistry Research.
- BenchChem. (2025). Application Notes and Protocols for Titanium Ethoxide in Transesterification Reactions.

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Sources

- 1. n-Tridecan-1-ol [webbook.nist.gov]
- 2. atamankimya.com [atamankimya.com]
- 3. US4898969A - Transesterification of alkoxyesters - Google Patents [patents.google.com]
- 4. lookchem.com [lookchem.com]
- 5. patentimages.storage.googleapis.com [patentimages.storage.googleapis.com]
- 6. pdf.benchchem.com [pdf.benchchem.com]
- 7. researchgate.net [researchgate.net]

- 8. 티타늄테트라(트리데칸-1-올레이트) CAS#: 71965-16-7 • ChemWhat | 화학 및 생물학 데이터베이스 [chemwhat.kr]
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